

Introduction: The Significance of Volatility in a Key Industrial Amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Dimethylethylamine*

CAS No.: 70955-13-4

Cat. No.: B10773956

[Get Quote](#)

N,N-Dimethylethylamine (DMEA), a tertiary amine with the chemical formula $C_4H_{11}N$, is a versatile and reactive organic compound characterized by its pungent, amine-like odor.^{[1][2]} Its utility spans numerous industrial and research applications, acting as a crucial intermediate in the synthesis of pharmaceuticals, a catalyst in polymer production, and a curing agent for resins used in foundries.^{[1][3][4]} The efficacy and safety of DMEA in these roles are intrinsically linked to its physical properties, particularly its high volatility, which is a direct consequence of its vapor pressure and low boiling point.

For researchers, scientists, and drug development professionals, a thorough understanding of these two properties is paramount. Vapor pressure dictates storage requirements, handling procedures, and potential exposure risks, while the boiling point is a critical parameter for purification processes like distillation, reaction temperature control, and solvent removal. This guide provides a detailed examination of the vapor pressure and boiling point of DMEA, grounded in established physicochemical data, theoretical principles, and validated experimental methodologies.

Core Physicochemical Properties of N,N-Dimethylethylamine

A quantitative understanding of DMEA begins with its fundamental physical constants. These values provide a snapshot of the compound's behavior under various conditions and are essential for modeling its properties in experimental and industrial settings.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₁ N	[1][2][5]
Molecular Weight	73.14 g/mol	[1][6]
CAS Number	598-56-1	[1][2][5]
Normal Boiling Point	36 - 38 °C (309.15 - 311.15 K)	[1][3][5][6]
Vapor Pressure	8.09 psi (55.78 kPa; 418.4 mmHg) at 20 °C	[5][6]
Density	0.675 g/mL at 25 °C	[1][3][6]
Melting Point	-140 °C	[2][3][7]
Flash Point	-28 °C (-18.4 °F)	[3][6]

Section 1: Vapor Pressure Analysis

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system. It is a fundamental measure of a substance's tendency to evaporate.

The Influence of Molecular Structure

The relatively high vapor pressure of DMEA at room temperature is a direct result of its molecular structure. As a tertiary amine, DMEA has a nitrogen atom bonded to three alkyl groups (two methyl, one ethyl) and possesses no hydrogen atoms directly attached to the nitrogen.[8][9] This structural feature is critical because it prevents DMEA from acting as a hydrogen bond donor, thereby precluding the formation of intermolecular N-H...N hydrogen bonds.[8][9] In contrast, primary and secondary amines, which do have N-H bonds, exhibit

stronger intermolecular forces, leading to lower vapor pressures and higher boiling points.[8][9][10] The dominant intermolecular forces in DMEA are the weaker van der Waals forces and dipole-dipole interactions, which are more easily overcome, allowing molecules to escape into the vapor phase.

Temperature Dependence and Theoretical Modeling

The vapor pressure of any liquid increases non-linearly with temperature. This relationship can be modeled using thermodynamic equations.

- The Clausius-Clapeyron Equation: This relationship describes the connection between the vapor pressure and the absolute temperature, relating it to the enthalpy of vaporization (ΔH_{vap}). It provides a strong theoretical basis for understanding why vapor pressure increases as more thermal energy becomes available to overcome intermolecular forces.
- The Antoine Equation: For practical applications, the Antoine equation is a widely used semi-empirical formula that correlates vapor pressure (P) and temperature (T). The general form is:

$$\log_{10}(P) = A - (B / (T + C))$$

Where A, B, and C are empirically determined constants specific to the substance. While specific, publicly available Antoine constants for **N,N-Dimethylethylamine** are not readily found in the searched literature, these constants are routinely determined for compounds of industrial importance and used in chemical engineering process design.[11][12][13] The determination of these constants requires precise experimental measurements of vapor pressure at various temperatures.

Section 2: Boiling Point Analysis

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. The normal boiling point is the boiling point at an atmospheric pressure of 1 atm (101.325 kPa).

N,N-Dimethylethylamine has a normal boiling point in the range of 36-38 °C.[1][3][7] This low boiling point makes it a highly volatile liquid at room temperature.[14]

The same structural features that dictate its high vapor pressure also explain its low boiling point. The absence of hydrogen bonding capability means that less thermal energy is required to overcome the intermolecular forces holding the liquid together, resulting in boiling at a relatively low temperature compared to other compounds of similar molecular weight, such as primary amines or alcohols.[8][9][10] For example, the primary amine butylamine (molar mass 73.14 g/mol) has a boiling point of 78 °C, significantly higher than that of DMEA due to its ability to form hydrogen bonds.[8]

Section 3: Experimental Determination Protocols

The precise and accurate determination of vapor pressure and boiling point is crucial for validating theoretical models and ensuring safety and efficiency in process design. The following protocols outline standard laboratory methodologies.

Protocol for Normal Boiling Point Determination

This protocol uses a standard distillation apparatus to determine the boiling point at atmospheric pressure. The principle is to heat the liquid until it reaches a steady-state equilibrium between the liquid and vapor phases, with the temperature of the vapor being the boiling point.

Methodology:

- **Apparatus Setup:** Assemble a simple distillation apparatus using a round-bottom flask, a Claisen adapter, a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** Place approximately 15-20 mL of **N,N-Dimethylethylamine** and a few boiling chips into the round-bottom flask. The boiling chips are essential to prevent bumping and ensure smooth boiling.
- **Thermometer Placement (Critical Step):** Insert the thermometer through the Claisen adapter, ensuring the top of the thermometer bulb is level with the bottom of the side-arm leading to the condenser. This placement is causal to accuracy, as it measures the temperature of the vapor that is in equilibrium with the boiling liquid, not the liquid itself.
- **Heating:** Gently heat the flask using a heating mantle.

- **Equilibrium Establishment:** Observe the condensation ring of the vapor rising up the flask. The boiling point is reached when this vapor surrounds the thermometer bulb and a steady temperature is observed for several minutes, while condensate is actively dripping from the condenser into the receiving flask.
- **Data Recording:** Record the steady temperature reading. This is the observed boiling point. Correct for any deviation from standard atmospheric pressure if high accuracy is required.

Protocol for Vapor Pressure Determination (Ebulliometry)

An ebulliometer is a specialized instrument for accurately measuring the boiling point of a liquid at a controlled, often sub-atmospheric, pressure. By measuring the boiling point at various pressures, a vapor pressure curve can be constructed.

Methodology:

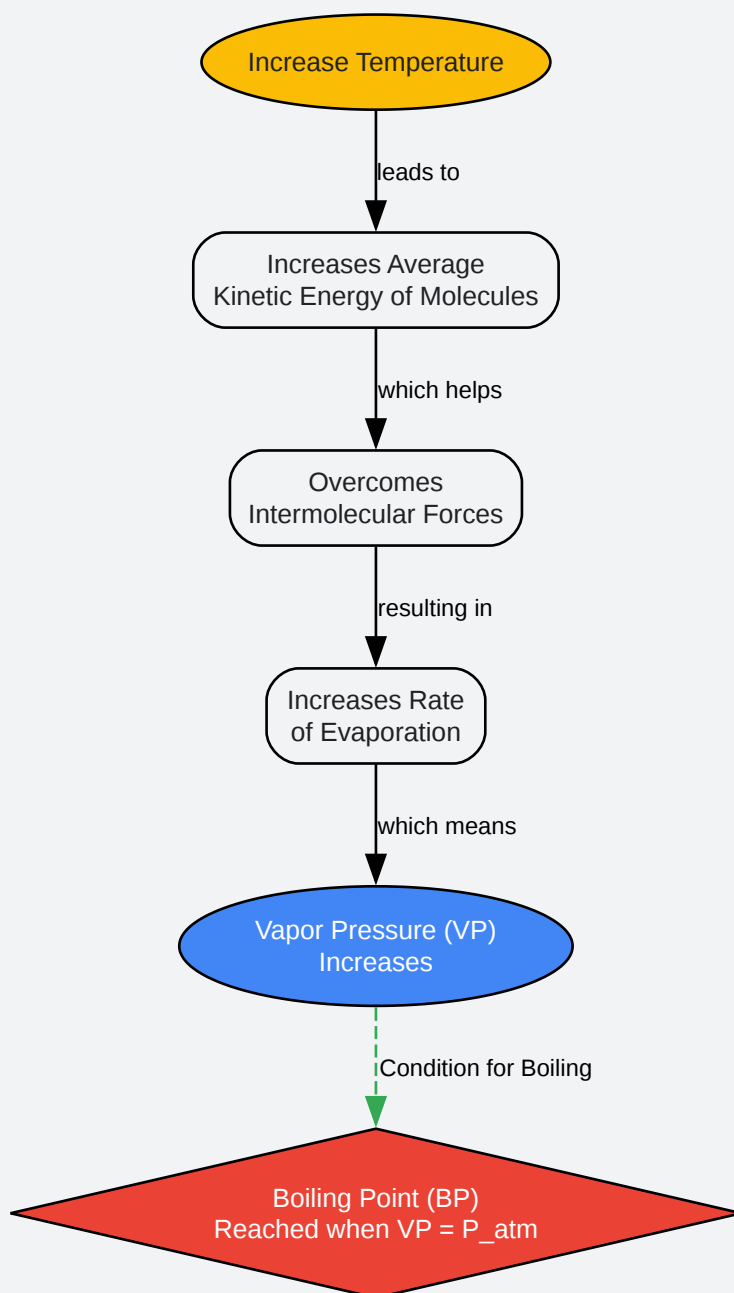
- **Apparatus:** Utilize a modified Swietoslowski ebulliometer, which is designed to ensure a true vapor-liquid equilibrium.^[15] The system is connected to a vacuum pump and a precise pressure controller/manometer.
- **Sample Introduction:** Introduce a known quantity of **N,N-Dimethylethylamine** into the ebulliometer's boiling chamber.
- **Pressure Adjustment:** Evacuate the system and then set the pressure controller to the first desired sub-atmospheric pressure. The system must be leak-tight for the pressure to remain stable.
- **Heating and Equilibrium:** Heat the sample until it boils. The ebulliometer's design uses a Cottrell pump or similar mechanism to spray a mixture of liquid and vapor over the thermometer well, ensuring the measured temperature is that of the true vapor-liquid equilibrium.
- **Data Logging:** Once the temperature and pressure readings are stable for several minutes, record both values. This constitutes one data point on the vapor pressure curve.

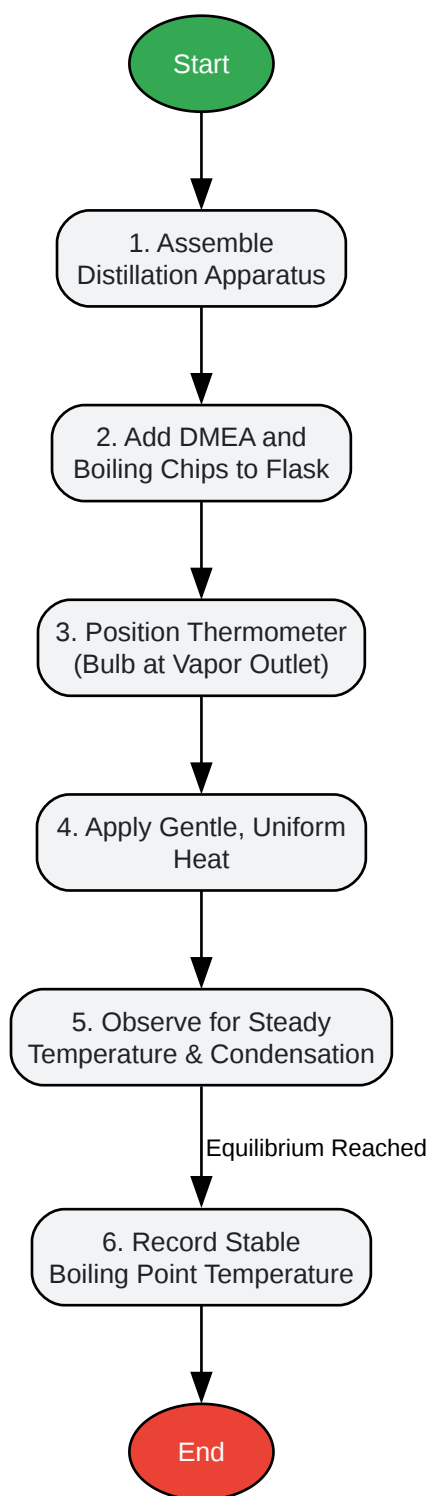
- Iterative Measurement: Incrementally increase the pressure and repeat steps 4 and 5 to generate a series of data points (T, P).
- Data Analysis: Plot the collected data (e.g., $\ln(P)$ vs $1/T$) and fit it to the Antoine or Clausius-Clapeyron equation to determine the substance-specific constants and the enthalpy of vaporization.

Section 4: Visualizations of Key Concepts

Diagram 1: Vapor Pressure and Temperature Relationship

Relationship Between Temperature, Vapor Pressure, and Boiling Point





[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for the experimental determination of a liquid's normal boiling point using a standard laboratory distillation setup.

Section 5: Implications in Research and Development

The high volatility of DMEA is a double-edged sword that demands careful management in a professional setting.

- In Pharmaceutical Synthesis: DMEA can be used as a catalyst or a reagent. [1] Its low boiling point facilitates its removal from the reaction mixture post-completion via simple evaporation or distillation, simplifying product purification. [1] However, this also means that reactions must often be conducted in closed systems or under reflux to prevent loss of the reagent. Dimethylamine derivatives, a related class of compounds, are important pharmacophores in many FDA-approved drugs, highlighting the role of such amines in medicinal chemistry. [16] [17] [18]
- Safety and Handling: The high vapor pressure at ambient temperatures means that significant concentrations of DMEA vapor can accumulate in enclosed spaces. [19] This is a major safety concern, as the compound is flammable, corrosive, and harmful if inhaled. [20] [21] All handling must be performed in a well-ventilated area, such as a fume hood, with appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and respiratory protection if necessary. [2] [21] Grounding of equipment is also critical to prevent ignition from static discharge. [20] [21]

Conclusion

The vapor pressure and boiling point of **N,N-Dimethylethylamine** are defining physicochemical characteristics that stem directly from its tertiary amine structure, which lacks the capacity for hydrogen bonding. The resulting weak intermolecular forces lead to a high vapor pressure (8.09 psi at 20 °C) and a low normal boiling point (36-38 °C). These properties make DMEA a highly volatile compound, a factor that is central to its application in industrial catalysis and chemical synthesis, as well as to the stringent safety protocols required for its handling and storage. A comprehensive grasp of these parameters, supported by robust theoretical understanding and precise experimental validation, is essential for any scientist or researcher working with this important chemical.

References

- N,N-Dimethylethylamine - Grokipedia. [\[Link\]](#)
- **N,N-dimethylethylamine** - Stenutz. [\[Link\]](#)
- FDA-approved drugs containing dimethylamine pharmacophore: a review of the last 50 years - PMC - PubMed Central. [\[Link\]](#)
- T-PV2096-01-8711-CH - OSHA. [\[Link\]](#)
- The Vaporization Enthalpies and Vapor Pressures of Some Primary Amines of Pharmaceutical Importance by Correlation Gas Chromatography - UMSL. [\[Link\]](#)
- Methylamine, N,N-dimethyl- - NIST WebBook. [\[Link\]](#)
- Vapor Pressures of Several Commercially Used Alkanolamines - University of Groningen. [\[Link\]](#)
- **N,N-Dimethylethylamine** - Wikipedia. [\[Link\]](#)
- FDA-approved drugs containing dimethylamine pharmacophore: a review of the last 50 years - RSC Publishing. [\[Link\]](#)
- Chemical Properties of Ethanamine, N,N-dimethyl- (CAS 598-56-1) - Cheméo. [\[Link\]](#)
- Dimethylamine - NIST WebBook. [\[Link\]](#)
- N,N-dimethylethanolamine Density | enthalpy entropy | saturation temperature | pressure | specific heat capacity | viscosity | thermal conductivity and so on - eThermo Thermodynamics & Transport Properties Calculation. [\[Link\]](#)
- Amines. [\[Link\]](#)
- FDA-approved drugs containing dimethylamine pharmacophore: a review of the last 50 years - ResearchGate. [\[Link\]](#)
- diethylamine - Stenutz. [\[Link\]](#)
- Ethanamine, N,N-dimethyl- - NIST WebBook. [\[Link\]](#)

- 26.2 Amines – Physical Properties – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry - eCampusOntario Pressbooks. [[Link](#)]
- Dimethylamine | $\text{HN}(\text{CH}_3)_2$ | CID 674 - PubChem. [[Link](#)]
- 15.12: Physical Properties of Amines - Chemistry LibreTexts. [[Link](#)]
- Dimethylethylamine | $\text{C}_4\text{H}_{11}\text{N}$ | CID 11723 - PubChem - NIH. [[Link](#)]
- N,N-Dimethylaminoheteroarene-based drugs. - ResearchGate. [[Link](#)]
- Methylamine - NIST WebBook. [[Link](#)]
- N,N-Diethylaniline - NIST WebBook. [[Link](#)]
- Ethanamine, N-ethyl- - NIST WebBook. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [[chemimpex.com](#)]
- 2. N,N-Dimethylethylamine(598-56-1)MSDS Melting Point Boiling Density Storage Transport [[m.chemicalbook.com](#)]
- 3. grokipedia.com [[grokipedia.com](#)]
- 4. osha.gov [[osha.gov](#)]
- 5. Page loading... [[wap.guidechem.com](#)]
- 6. N,N-ジメチルエチルアミン ≥99% | Sigma-Aldrich [[sigmaaldrich.com](#)]
- 7. N,N-dimethylethylamine [[stenutz.eu](#)]
- 8. 26.2 Amines – Physical Properties – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry [[ecampusontario.pressbooks.pub](#)]
- 9. chem.libretexts.org [[chem.libretexts.org](#)]

- [10. cpha.tu.edu.iq \[cpha.tu.edu.iq\]](https://cpha.tu.edu.iq)
- [11. Methylamine, N,N-dimethyl- \[webbook.nist.gov\]](https://webbook.nist.gov)
- [12. Methylamine \[webbook.nist.gov\]](https://webbook.nist.gov)
- [13. N,N-Diethylaniline \[webbook.nist.gov\]](https://webbook.nist.gov)
- [14. N,N-Dimethylethylamine - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [15. pure.rug.nl \[pure.rug.nl\]](https://pure.rug.nl)
- [16. FDA-approved drugs containing dimethylamine pharmacophore: a review of the last 50 years - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [17. FDA-approved drugs containing dimethylamine pharmacophore: a review of the last 50 years - RSC Advances \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
- [18. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [19. Dimethylethylamine | C4H11N | CID 11723 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [20. assets.thermofisher.com \[assets.thermofisher.com\]](https://assets.thermofisher.com)
- [21. fishersci.com \[fishersci.com\]](https://fishersci.com)
- To cite this document: BenchChem. [Introduction: The Significance of Volatility in a Key Industrial Amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10773956/docs#introduction-the-significance-of-volatility-in-a-key-industrial-amine\]](https://www.benchchem.com/product/b10773956/docs#introduction-the-significance-of-volatility-in-a-key-industrial-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)